

Essential Safety and Logistics for Handling 4-Hydroxy-2-Butanone

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Compound of Interest

Compound Name: 4-Hydroxy-2-Butanone

Cat. No.: B042824

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Hydroxy-2-Butanone**, including detailed operational and disposal plans to foster a secure research environment.

Physicochemical and Hazard Data

Proper handling of any chemical begins with a thorough understanding of its properties and associated hazards. The following tables summarize key data for **4-Hydroxy-2-Butanone**.

Physical and Chemical Properties	
CAS Number	590-90-9
Molecular Formula	C ₄ H ₈ O ₂
Molecular Weight	88.11 g/mol
Appearance	Colorless liquid
Boiling Point	73-76 °C at 12 mmHg
Density	1.023 g/mL at 25 °C
Flash Point	33 °C (91.4 °F) - closed cup [1]
Solubility	Miscible with water, alcohol, ethanol, and ether. [2]

GHS Hazard Classification	
Flammable Liquids	Category 3 ^[1]
Skin Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 1 / Category 2A
Skin Sensitization	Sub-category 1B
Acute Oral Toxicity	Category 4

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is crucial to minimize exposure and ensure safety.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Wear tightly fitting safety goggles or a face shield.[3]	Protects against splashes that can cause serious eye damage.
Hand Protection	Wear chemical-resistant gloves. While specific breakthrough data for 4-Hydroxy-2-Butanone is not readily available, nitrile or butyl rubber gloves are recommended for handling ketones and alcohols.[1][4] Always inspect gloves before use and replace immediately if contaminated.	Prevents skin irritation and potential allergic reactions.[5]
Skin and Body Protection	A flame-resistant lab coat should be worn and fully buttoned.[6] Wear closed-toe shoes and long pants.	Protects skin from splashes and in the event of a small fire.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.[6] If exposure limits are exceeded or irritation is experienced, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[3]	Minimizes inhalation of vapors, which can be irritating to the respiratory system.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **4-Hydroxy-2-Butanone** will mitigate risks and ensure experiments are conducted safely.

1. Preparation and Pre-Handling Check:

- Ensure a current Safety Data Sheet (SDS) for **4-Hydroxy-2-Butanone** is readily accessible.
- Verify that a fully stocked spill kit, fire extinguisher (appropriate for flammable liquids, such as a CO2 or dry chemical extinguisher), and an emergency eyewash and shower station are immediately available.
- Designate a specific work area within a certified chemical fume hood.
- Assemble all necessary equipment and reagents before introducing **4-Hydroxy-2-Butanone** to the work area.
- Don all required personal protective equipment as outlined in the table above.

2. Handling and Experimental Procedure:

- Conduct all manipulations of **4-Hydroxy-2-Butanone** within the chemical fume hood to minimize vapor inhalation.[\[6\]](#)
- Keep the container of **4-Hydroxy-2-Butanone** tightly closed when not in use.
- Avoid contact with skin and eyes.[\[7\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[6\]](#)
- Use non-sparking tools and equipment.
- Ground and bond containers when transferring large volumes to prevent static discharge.

3. Post-Handling and Cleanup:

- Upon completion of the experiment, decontaminate all surfaces and equipment with an appropriate solvent.
- Properly label and store all waste as described in the disposal plan below.
- Remove and dispose of gloves and any other contaminated disposable PPE as hazardous waste.

- Wash hands and forearms thoroughly with soap and water after removing PPE.

Disposal Plan: Step-by-Step Waste Management

Proper disposal of **4-Hydroxy-2-Butanone** and associated waste is critical for environmental protection and regulatory compliance.

1. Waste Segregation and Collection:

- Collect all waste containing **4-Hydroxy-2-Butanone**, including excess reagent, reaction mixtures, and contaminated solvents, in a designated, properly labeled hazardous waste container.
- The waste container should be made of a material compatible with flammable organic liquids.
- Do not mix **4-Hydroxy-2-Butanone** waste with incompatible chemicals, such as strong oxidizing agents.^[3]
- Collect grossly contaminated items such as pipette tips, and disposable glassware in a separate, clearly labeled solid waste container.

2. Labeling and Storage of Waste:

- Clearly label the waste container with "Hazardous Waste," the full chemical name "**4-Hydroxy-2-Butanone**," and the associated hazards (e.g., "Flammable," "Irritant").
- Keep the waste container tightly sealed and store it in a designated satellite accumulation area within the laboratory. This area should be cool, dry, and well-ventilated.

3. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company.
- Do not dispose of **4-Hydroxy-2-Butanone** down the drain or in the regular trash.^[8]
- Follow all local, state, and federal regulations for hazardous waste disposal.

Safe Handling Workflow

The following diagram illustrates the logical progression of safely handling **4-Hydroxy-2-Butanone** from receipt to disposal.

Safe Handling Workflow for 4-Hydroxy-2-Butanone



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Caption: Workflow for the safe handling of **4-Hydroxy-2-Butanone**.

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